

2-Hydroxyacetamide IUPAC name

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Compound of Interest

Compound Name: 2-Hydroxyacetamide

Cat. No.: B1193895

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An In-depth Technical Guide to **2-Hydroxyacetamide**

Introduction

2-Hydroxyacetamide, a bifunctional organic molecule, serves as a fundamental building block in diverse areas of chemical research and development. Its structure, containing both a primary hydroxyl group and a primary amide group, allows for a wide range of chemical transformations. This versatility makes it a valuable starting material and intermediate in organic synthesis, medicinal chemistry, and materials science. This document provides a comprehensive overview of **2-hydroxyacetamide**, including its chemical properties, synthesis, applications, and safety considerations, with a focus on its relevance to researchers and drug development professionals.

Nomenclature and Identification

The compound is systematically named according to IUPAC nomenclature, and it is also recognized by several common names and identifiers.

- IUPAC Name: **2-hydroxyacetamide**[\[1\]](#)[\[2\]](#)
- Synonyms: Glycolamide, Glycollamide, alpha-Hydroxyacetamide[\[2\]](#)[\[3\]](#)[\[4\]](#)
- CAS Number: 598-42-5[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Formula: C₂H₅NO₂[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- InChI Key: TZGPACAKMCUCKX-UHFFFAOYSA-N[1][4]

Physicochemical Properties

A summary of the key quantitative data for **2-hydroxyacetamide** is presented in Table 1. This data is essential for experimental design, including reaction setup and purification methods.

Table 1: Physicochemical Properties of **2-Hydroxyacetamide**

Property	Value	Source(s)
Molecular Weight	75.07 g/mol	[1][4][5][8]
Melting Point	118-120 °C	[3][4][8]
Boiling Point	133.7 °C (estimate)	[4][8]
Density	1.415 g/cm ³ (at -5 °C)	[4][8]
Water Solubility	413.5 g/L (at 25 °C)	[4][9]
pKa	13.28 ± 0.10 (Predicted)	[4][9]
LogP (XLogP3-AA)	-1.5	[1][7]
Topological Polar Surface Area	63.3 Å ²	[1][9]
Hydrogen Bond Donor Count	2	[9]
Hydrogen Bond Acceptor Count	2	[9]

Chemical Reactivity and Synthesis

The dual functionality of **2-hydroxyacetamide** is central to its utility in chemical synthesis.[3]

The hydroxyl and amide groups can be modified independently or utilized in concert for cyclization or polymerization reactions.[3]

4.1 Reactivity Profile

- Reactions at the Hydroxyl Group: The primary alcohol can undergo common transformations such as esterification, etherification, and oxidation.[3]

- Reactions at the Amide Group: The amide functionality can be subjected to hydrolysis, reduction to an amine, or further N-functionalization.[3]

4.2 Experimental Protocol: Synthesis of N-Substituted Hydroxyacetamides

A general and direct method for synthesizing N-substituted hydroxyacetamides involves the reaction of glycolic acid with a primary amine. This procedure avoids the need for ester intermediates or dehydrating agents.[10]

Protocol: Synthesis of N-Phenylmethyl Hydroxyacetamide (3a)[10]

- Reactant Preparation: In a suitable reaction vessel, combine 2.00 g (26.3 mmol) of glycolic acid (1) and 2.82 g (26.3 mmol) of benzylamine (2) at room temperature.
- Reaction Conditions: Heat the mixture to 90 °C.
- Stirring: Stir the reaction mixture at 90 °C for 1 hour.
- Work-up and Purification: Upon completion, the resulting white solid can be purified by recrystallization from an appropriate solvent system (e.g., chloroform-hexane) to yield the desired product, N-phenylmethyl hydroxyacetamide (3a).

This direct amidation approach has been shown to produce high yields and can be adapted for various other amines.[10]

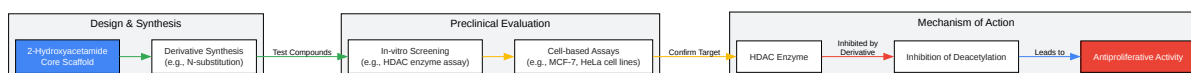
Applications in Research and Drug Development

2-Hydroxyacetamide is a versatile scaffold with significant applications in medicinal chemistry and organic synthesis.

- Synthetic Intermediate: It serves as a key intermediate in the synthesis of more complex molecules, including fine chemicals and potential drug candidates.[3]
- Prodrug Development: Esters of N,N-disubstituted **2-hydroxyacetamides** have been investigated as a highly biolabile prodrug class for delivering carboxylic acid agents.[11]
- Medicinal Chemistry Scaffold: The hydroxyacetamide moiety is a recognized pharmacophore. Historically, its derivatives were explored as potential anticonvulsant agents.

[10] More recently, this structural motif has gained prominence in the design of metalloenzyme inhibitors due to the ability of the related hydroxamic acid group to chelate metal ions like Zn(II).[12]

- Histone Deacetylase (HDAC) Inhibitors: A significant application in modern drug development is the use of hydroxyacetamide derivatives in the design of Histone Deacetylase (HDAC) inhibitors.[12][13] HDACs are important targets in oncology, and several approved anticancer drugs are based on a hydroxamic acid core, which is structurally related to hydroxyacetamide.[12] The workflow for developing such inhibitors is illustrated below.



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Caption: Workflow for the development of hydroxyacetamide-based HDAC inhibitors.

Safety and Handling

2-Hydroxyacetamide is classified as a hazardous substance and requires careful handling.

- Hazards Identification: It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][14]
- Precautionary Measures:
 - Engineering Controls: Use only outdoors or in a well-ventilated area.[14][15]
 - Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[14][15]
 - Handling: Avoid breathing dust. Wash hands and any exposed skin thoroughly after handling.[14][15]

- First Aid:
 - Skin Contact: Wash off with plenty of soap and water.[14][15]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[14][15]
 - Inhalation: Remove the person to fresh air and keep comfortable for breathing.[14][15]
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed and store locked up.[4][15]

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